

Technical Guide: SAR & Optimization of 4-(Diarylhydroxymethyl)-1-[3-(aryloxy)propyl]piperidines

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Compound of Interest

Compound Name: 4-(3-Phenylpropoxy)piperidine

Cat. No.: B13271670

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Executive Summary & Therapeutic Context[1][2][3]

The 4-(diarylhydroxymethyl)-1-[3-(aryloxy)propyl]piperidine scaffold represents a specialized class of pharmacophores primarily engineered for Histamine H1 receptor antagonism. Structurally, these molecules bridge the gap between classical "first-generation" diphenylmethyl piperidines (which often possess significant CNS penetration and anticholinergic side effects) and "second-generation" non-sedating antihistamines.

The core utility of this scaffold lies in its high-affinity binding to the H1 receptor, driven by the diarylhydroxymethyl "head" group, while the aryloxypropyl "tail" provides critical ancillary binding interactions that enhance potency and selectivity.

Primary Lead Candidate: AHR-5333 (1-[4-[3-[4-[bis(4-fluorophenyl)hydroxymethyl]-1-piperidinyl]propoxy]-3-methoxyphenyl]ethanone).[1][2]

- Mechanism: Inverse agonist at H1 receptors.[3]

- Key Advantage: Superior potency in IgE-mediated anaphylaxis models compared to Terfenadine and Oxatomide.[1][2]
- Critical Liability: Structural similarity to hERG-blocking pharmacophores necessitates rigorous cardiac safety profiling.

Structure-Activity Relationship (SAR) Analysis

The SAR of this class is best understood by dissecting the molecule into three distinct zones: the Pharmacophore Head, the Linker, and the Lipophilic Tail.

Zone A: The Diarylhydroxymethyl Head

This region is the primary driver of H1 receptor affinity. It mimics the histamine pharmacophore but adds bulk to prevent receptor activation (antagonism).

- Hydroxyl Group (-OH): Essential.[4] Deletion (conversion to a simple diarylmethyl) or etherification significantly reduces H1 affinity but may increase calcium channel blocking (CCB) activity. The -OH group likely participates in a critical hydrogen bond with Asp107 or Thr112 in the H1 receptor transmembrane domain.
- Aryl Substitution:
 - Para-Fluorine (p-F): Substitution at the para position of both phenyl rings (bis-4-fluorophenyl) yields the highest potency (e.g., AHR-5333).
 - Unsubstituted/Methoxy: Generally less potent.
 - Ortho/Meta Substitution: Steric hindrance here often disrupts the optimal "propeller" conformation required for the hydrophobic pocket binding.

Zone B: The Piperidine & Propyl Linker

- Piperidine Ring: Serves as the central scaffold. The basic nitrogen (protonated at physiological pH) is non-negotiable, forming an ionic bond with the conserved Asp107 residue.
- Propyl Chain (n=3): The "Goldilocks" length.

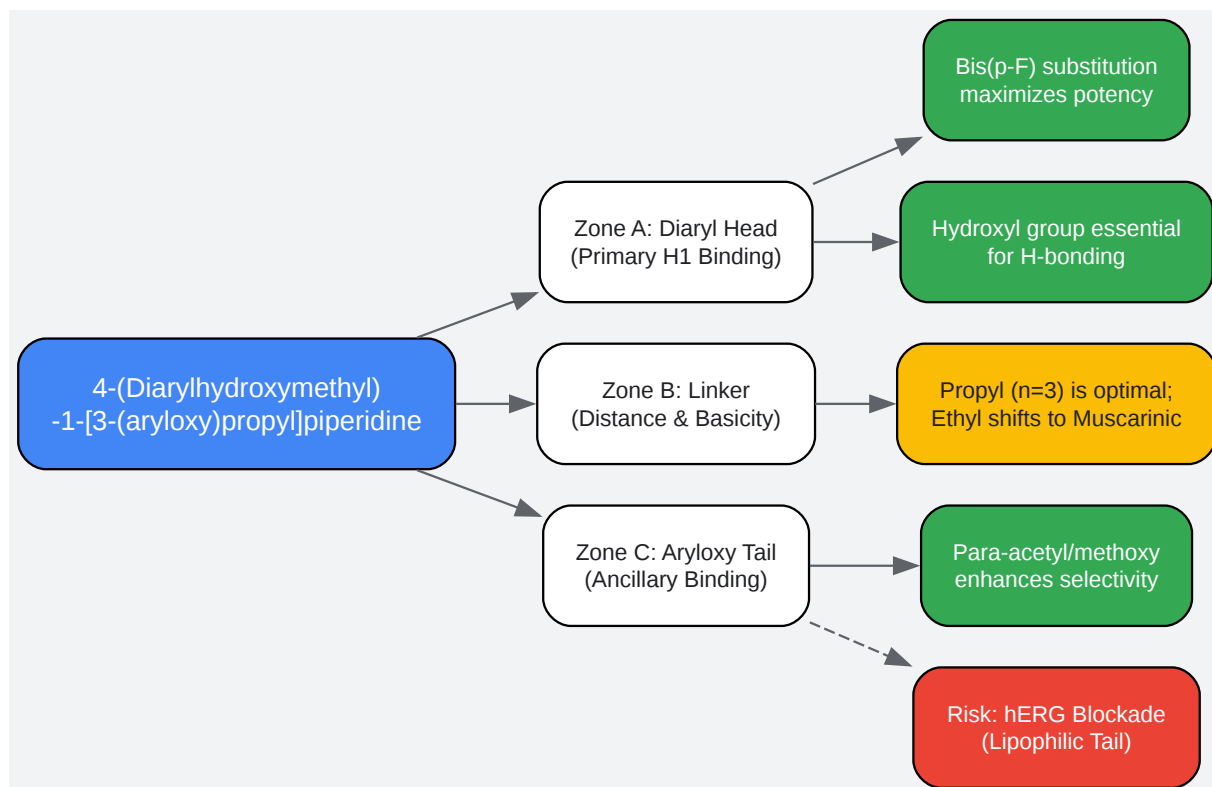
- n=2 (Ethyl): Often leads to loss of potency or a shift toward anticholinergic (muscarinic) activity.
- n=4+ (Butyl): Increases lipophilicity excessively, raising the risk of non-specific binding and hERG channel blockade.

Zone C: The Aryloxy Tail

This region targets an ancillary binding pocket distinct from the histamine binding site.

- Phenoxy Substituents:
 - Electron-donating or withdrawing groups at the para position (e.g., acetyl, methoxy) enhance binding.
 - 4-Acetyl-2-methoxy (Vanilloid-like): Found in AHR-5333, this specific substitution pattern provides a balance of polarity and lipophilicity, likely interacting with secondary aromatic residues (e.g., Phe/Trp) in the receptor entrance.
- Ether Oxygen: Replacement with Sulfur or Nitrogen generally retains activity but alters metabolic stability (CYP450 liability).

Visualization: SAR Logic Map



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Caption: SAR Map illustrating the three functional zones. Green nodes indicate optimization targets; Red indicates safety liabilities.

Comparative Performance Analysis

The table below contrasts the AHR-5333 scaffold against standard H1 antagonists.

Feature	AHR-5333 (Scaffold Lead)	Terfenadine (Reference)	Fexofenadine (Metabolite)
H1 Potency (Ki)	< 10 nM (High)	~ 20-50 nM	~ 60 nM
Efficacy (PFA Assay)	Superior (ED50 < 1 mg/kg)	Moderate	Moderate
CNS Penetration	Low to Moderate	Low (P-gp substrate)	Very Low (Zwitterionic)
hERG Liability	High Risk (Needs screening)	Severe (Withdrawn)	Low (Safe)
Metabolic Stability	Moderate (CYP3A4 susceptible)	Low (Rapid metabolism)	High
Selectivity	High vs. Muscarinic	Moderate	High

Key Insight: While the AHR-5333 scaffold offers superior raw potency in anaphylaxis models, its lipophilic tail mimics the "pharmacophore trap" of Terfenadine, necessitating early-stage hERG screening (see Protocol 2).

Experimental Protocols

Protocol 1: Synthesis of the Scaffold (Convergent Strategy)

Causality: This route avoids quaternary ammonium salt formation and allows late-stage diversification of the aryloxy tail.

- Step A: Head Group Formation
 - React ethyl 4-piperidinecarboxylate with 2 equivalents of 4-fluorophenylmagnesium bromide (Grignard).
 - Conditions: THF, 0°C to RT, 2h.
 - Product: 4-[Bis(4-fluorophenyl)hydroxymethyl]piperidine (Intermediate 1).

- Step B: Linker Activation
 - React the desired phenol (e.g., 4-acetyl-2-methoxyphenol) with 1-bromo-3-chloropropane.
 - Conditions: K₂CO₃, Acetone, Reflux, 12h.
 - Product: 3-(Aryloxy)propyl chloride (Intermediate 2).
- Step C: Convergent Coupling
 - Alkylate Intermediate 1 with Intermediate 2.
 - Conditions: KI (catalytic), K₂CO₃, DMF, 80°C, 18h.
 - Purification: Flash chromatography (EtOAc/Hexane).

Protocol 2: hERG Safety Screening (Automated Patch Clamp)

Causality: Due to the structural risk, hERG inhibition must be quantified before efficacy trials.

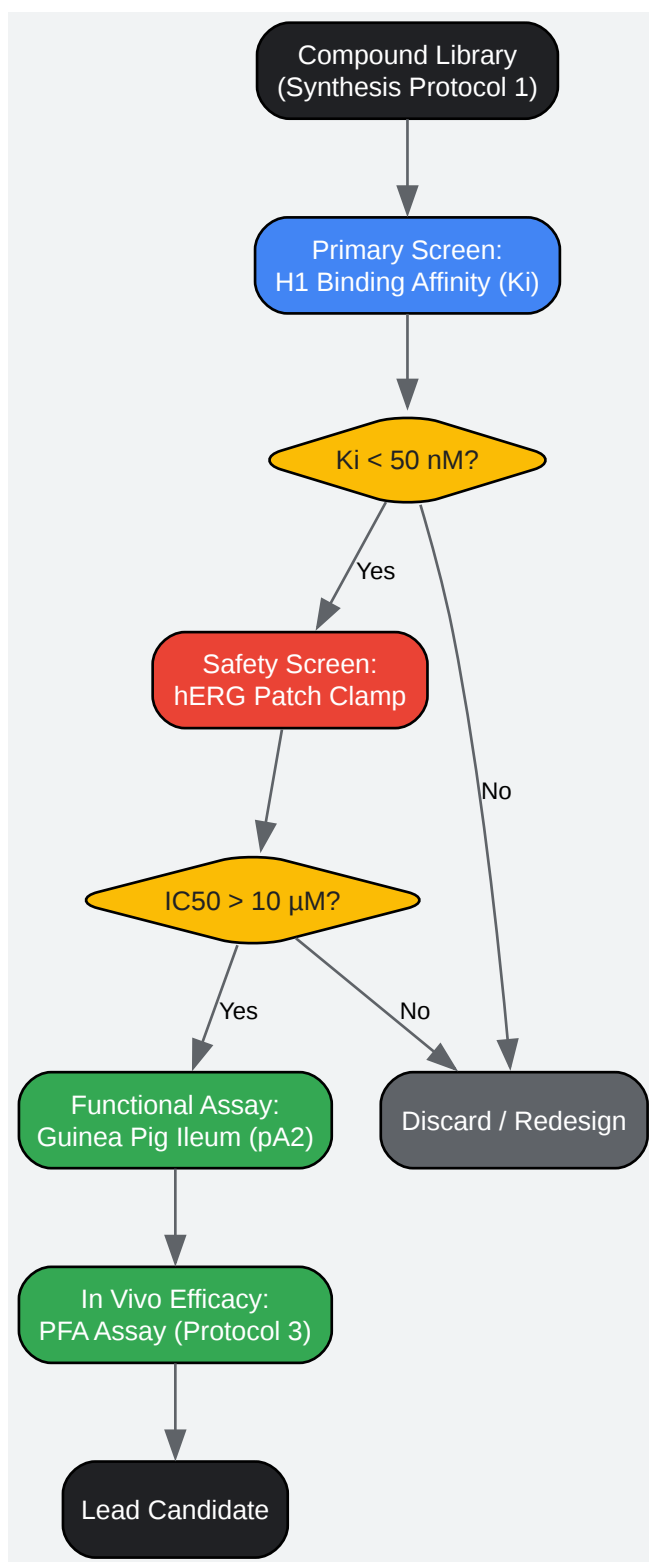
- Cell Line: CHO cells stably expressing hERG (Kv11.1).
- Buffer: Extracellular solution (Tyrode's); Intracellular solution (K-Aspartate based).
- Voltage Protocol:
 - Hold at -80 mV.
 - Depolarize to +40 mV for 500 ms (activates channels).
 - Repolarize to -50 mV for 500 ms (elicits tail current).
- Application: Perfuse compound at 0.1, 1, 10, and 30 µM.
- Analysis: Calculate IC₅₀ based on tail current inhibition.
 - Pass Criteria: IC₅₀ > 10 µM (ideally > 30x therapeutic C_{max}).

Protocol 3: Passive Foot Anaphylaxis (PFA) Assay

Causality: This in vivo model validates the compound's ability to prevent IgE-mediated vascular permeability, a direct measure of antihistamine efficacy.

- Sensitization: Inject rats with anti-ovalbumin IgE into the plantar surface of the right hind paw.
- Latency: Wait 24 hours for sensitization.
- Treatment: Administer test compound (p.o.) 1 hour prior to challenge.
- Challenge: Intravenous injection of ovalbumin + Evans Blue dye.
- Readout: Euthanize after 30 mins. Excise paws. Extract dye with formamide.
- Quantification: Measure absorbance at 620 nm. % Inhibition = (Control - Treated) / Control.

Screening Workflow Visualization



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Caption: Critical path for validating H1 antagonists, prioritizing early hERG safety elimination.

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